

Application Notes and Protocols for Recombinant Cystatin D Expression and Purification

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Compound of Interest

Compound Name: *cystatin D*

Cat. No.: *B1177687*

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Introduction

Cystatin D (CST5) is a member of the type 2 cystatin superfamily of cysteine protease inhibitors.[1][2] Found in saliva and tears, it is believed to play a protective role against proteases in the oral cavity.[1][2] The inhibitory preference of **cystatin D** is for cathepsin S > cathepsin H > cathepsin L > cathepsin B.[1] Given its role in modulating specific cysteine proteases, recombinant **cystatin D** is a valuable tool for studying its biological functions and potential therapeutic applications. This document provides a detailed protocol for the expression of recombinant human **cystatin D** in *Escherichia coli*, followed by its purification and refolding.

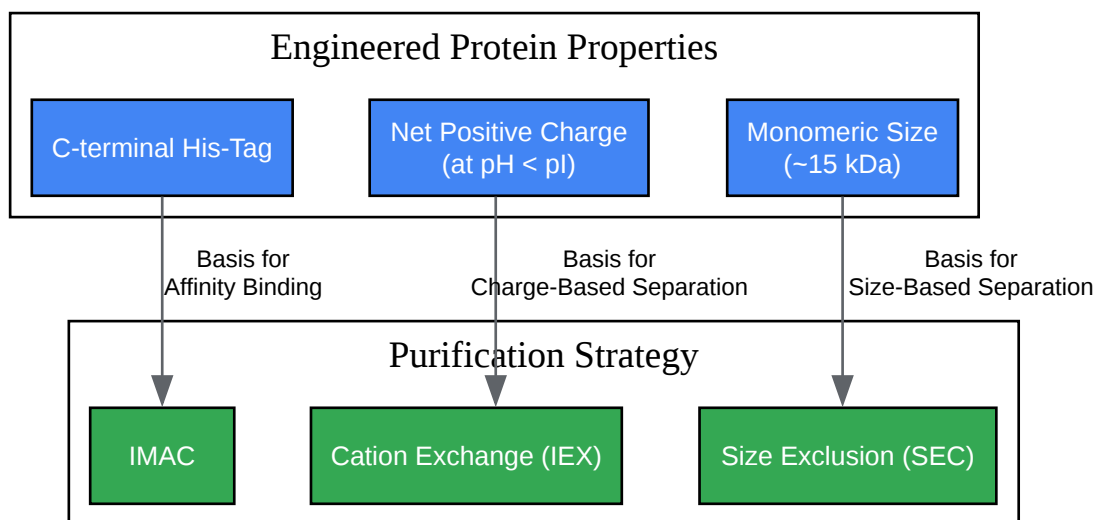
Data Presentation

Table 1: Summary of Recombinant Human Cystatin D Properties

Property	Description	Source(s)
Official Symbol	CST5	[1] [2]
Aliases	Cystatin-5	[1] [2]
Family	Type 2 Cystatin	[2]
Sequence Range	Typically Gly21-Val142 or similar for the mature protein.	[2]
Predicted Molecular Weight	~14.7-15 kDa	[1] [2]
Purity (Commercial)	>90-95% as determined by SDS-PAGE.	[1] [2] [3]
Biological Activity (IC50)	<8 nM to <18 nM against papain.	[3] [4]
Expression Systems (Commercial)	HEK293 cells, Baculovirus, NS0-derived mouse myeloma cells.	[1] [3] [5] [6]
Common Affinity Tag	C-terminal 6xHis or 10xHis tag.	[3] [6] [7]

Experimental Workflow

The overall workflow for producing recombinant **cystatin D** in *E. coli* involves several key stages, from gene synthesis and cloning to final purification and quality control.



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